

Z-Ser(Tos)-Ome molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Ser(Tos)-Ome

Cat. No.: B554270

[Get Quote](#)

In-Depth Technical Guide: Z-Ser(Tos)-OMe

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **Z-Ser(Tos)-OMe**, a key serine derivative.

Core Molecular Data

Z-Ser(Tos)-OMe, also known as N-alpha-Benzyloxycarbonyl-O-tosyl-L-serine methyl ester, is a commonly used intermediate in peptide synthesis and related research. Its fundamental properties are summarized below.

Property	Value
Chemical Formula	C ₁₉ H ₂₁ NO ₇ S[1][2][3][4]
Molecular Weight	407.44 g/mol [3]
Synonyms	Z-L-Ser(Tos)-OMe, Cbz-Ser(Tos)-OMe[1]
CAS Number	1492-52-0[1][2][4]

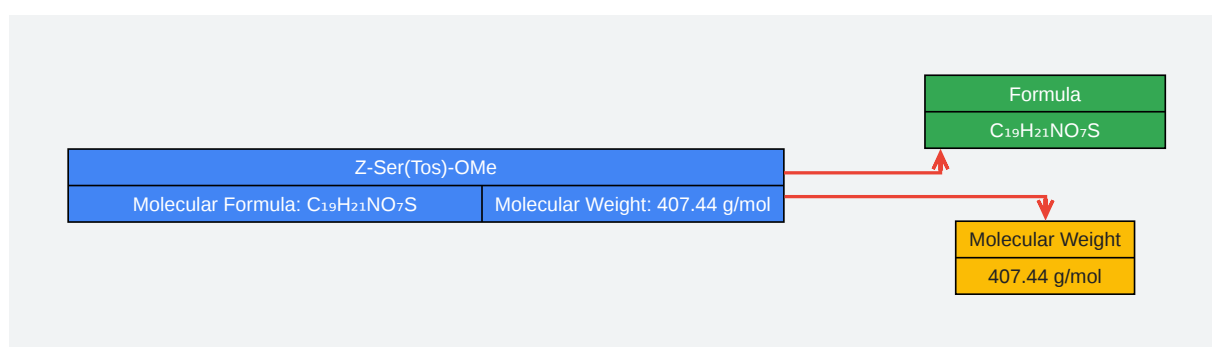
Experimental Protocols

Detailed experimental protocols involving **Z-Ser(Tos)-OMe** are highly dependent on the specific application (e.g., as a precursor in the synthesis of a larger peptide). A general protocol for its use would typically involve its reaction with another amino acid or peptide fragment, often

under conditions that facilitate peptide bond formation. Due to the proprietary and varied nature of specific synthesis pathways, a universally applicable, detailed experimental protocol is not provided. Researchers should refer to specific literature relevant to their synthetic target.

Molecular Information Visualization

The following diagram illustrates the fundamental molecular properties of **Z-Ser(Tos)-OMe**.



[Click to download full resolution via product page](#)

Figure 1: Core molecular data for **Z-Ser(Tos)-OMe**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. peptide.com [peptide.com]
- 2. chempep.com [chempep.com]
- 3. 1492-52-0 CAS MSDS (Z-SER(TOS)-OME) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 4. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [Z-Ser(Tos)-Ome molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554270#z-ser-tos-ome-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com